

solubility of 2-Aminophenol in organic solvents

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Compound of Interest

Compound Name: 2-Aminophenol

Cat. No.: B121084

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An In-depth Technical Guide on the Solubility of **2-Aminophenol** in Organic Solvents

Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Aminophenol (ortho-aminophenol) is an aromatic organic compound with the chemical formula C_6H_7NO .^[1] It features both an amino ($-NH_2$) and a hydroxyl ($-OH$) functional group attached to a benzene ring, making it an amphoteric molecule.^{[1][2]} This dual functionality imparts a versatile reactivity profile, establishing **2-aminophenol** as a crucial intermediate in the synthesis of dyes, pharmaceuticals, and heterocyclic compounds.^{[1][2][3]} Understanding its solubility in various organic solvents is critical for process design, purification via recrystallization, formulation development, and predicting its behavior in different chemical environments. This guide provides a comprehensive overview of the solubility of **2-aminophenol**, detailed experimental protocols for its determination, and a workflow for solubility analysis.

Quantitative Solubility Data

The solubility of **2-aminophenol** is influenced by the polarity of the solvent, with a general preference for polar organic solvents due to its ability to form hydrogen bonds.^[4] It is moderately soluble in alcohols and can be recrystallized from hot water.^[1] The following table summarizes the available quantitative solubility data in various solvents.

Solvent	Chemical Class	Solubility	Temperature (°C)
Water	Protic, Polar	17 g/L	20
Water	Protic, Polar	1 g in 50 mL (20 g/L)	Cold
Ethanol	Protic, Polar	1 g in 23 mL (43.5 g/L)	Cold
Ethanol	Protic, Polar	Soluble	Not Specified
Diethyl Ether	Ethereal, Polar	Soluble	Not Specified
Acetonitrile	Nitrile, Polar Aprotic	Very Soluble	Not Specified
Ethyl Acetate	Ester, Polar Aprotic	Very Soluble	Not Specified
Acetone	Ketone, Polar Aprotic	Very Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	Sulfoxide, Polar Aprotic	Very Soluble	Not Specified
Toluene	Aromatic Hydrocarbon	Slightly Soluble	Not Specified
Chloroform	Halogenated Hydrocarbon	Slightly Soluble	Not Specified
Benzene	Aromatic Hydrocarbon	Insoluble	Not Specified
Trifluoroacetic Acid	Carboxylic Acid	Slightly Soluble	Not Specified

Note: Qualitative descriptions such as "Soluble," "Slightly Soluble," and "Insoluble" are included where precise quantitative data is unavailable in the cited literature.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Accurate determination of solubility is fundamental for chemical research and development. The following are detailed methodologies for key experiments related to the solubility of **2-aminophenol**.

Protocol 1: Quantitative Solubility Determination using the Isothermal Shake-Flask Method

This is a standard method for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the saturation solubility of **2-aminophenol** in a specific organic solvent at a controlled temperature.

Materials:

- **2-Aminophenol** ($\geq 99\%$ purity)
- Selected organic solvent (HPLC grade)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Syringe filters (0.45 μm , solvent-compatible)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis Spectrophotometer

Procedure:

- **Preparation:** Add an excess amount of solid **2-aminophenol** to a series of vials. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
- **Solvent Addition:** Add a known volume of the chosen organic solvent to each vial.
- **Equilibration:** Seal the vials tightly and place them in a temperature-controlled orbital shaker. Agitate the vials at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.^[10] The temperature should be maintained at the desired value (e.g., 25 °C).
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow the excess solid to settle.

- **Sampling:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the solution through a 0.45 μm syringe filter into a clean vial. This step removes any undissolved microcrystals.
- **Dilution:** Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the concentration of **2-aminophenol** in the diluted sample using a pre-calibrated HPLC or UV-Vis spectrophotometer.
- **Calculation:** Calculate the original solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in g/L or mol/L.

Protocol 2: Qualitative Solubility Classification

This method provides a rapid assessment of solubility and can indicate the presence of acidic or basic functional groups.

Objective: To classify the solubility of **2-aminophenol** in water, acidic, and basic aqueous solutions.

Materials:

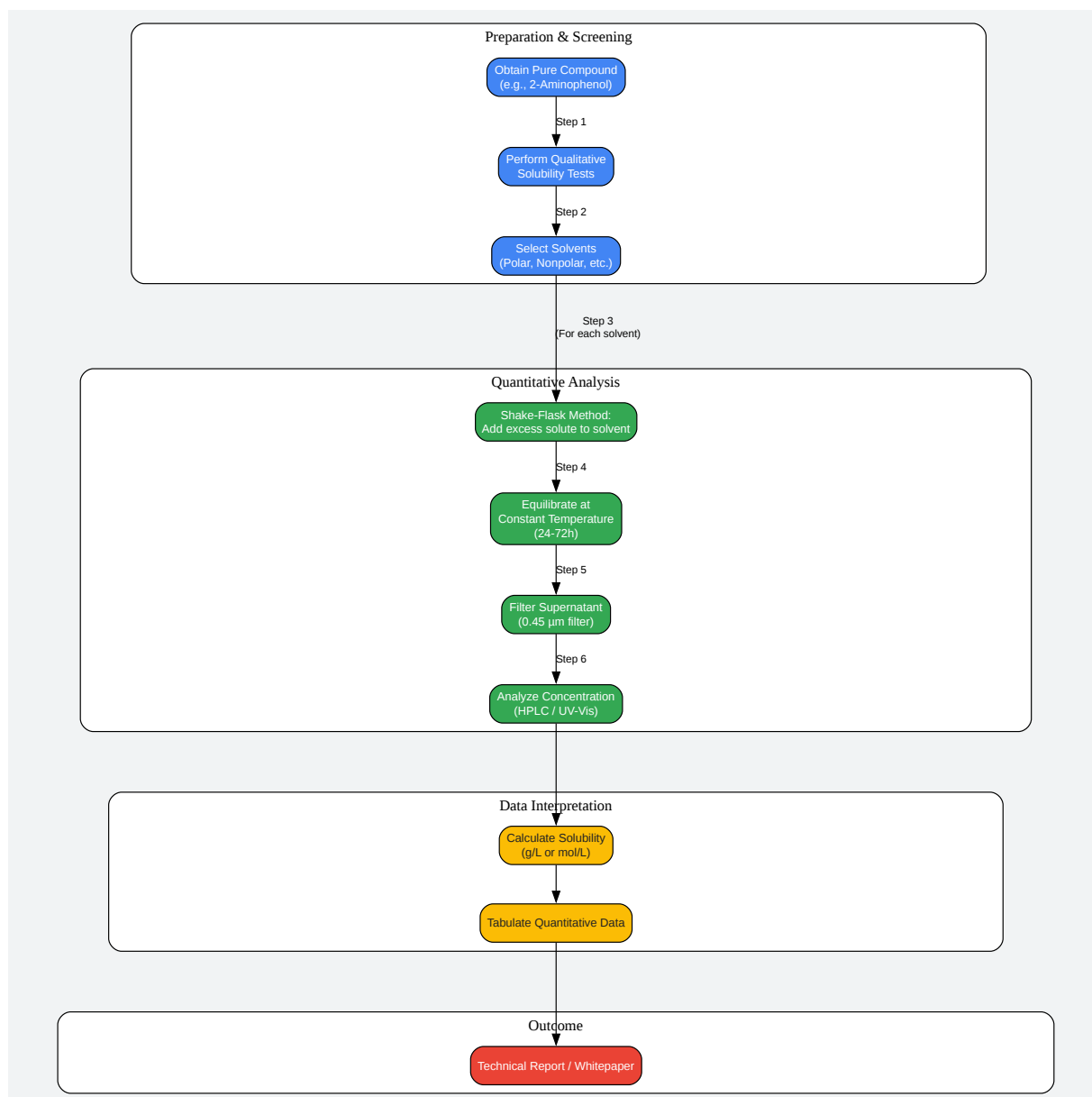
- **2-Aminophenol**
- Test tubes
- Deionized water
- 5% (w/v) Sodium Hydroxide (NaOH) solution
- 5% (w/v) Sodium Bicarbonate (NaHCO_3) solution
- 5% (v/v) Hydrochloric Acid (HCl) solution

Procedure:

- **Water Solubility:** Place approximately 25 mg of **2-aminophenol** into a test tube and add 0.75 mL of deionized water in portions, shaking vigorously after each addition.^[11] Observe if the solid dissolves completely. Due to its amphoteric nature and moderate water solubility, it may show partial dissolution.
- **Acid Solubility (5% HCl):** In a separate test tube, add 25 mg of **2-aminophenol** and 0.75 mL of 5% HCl solution.^[11] Shake vigorously. The amino group (-NH₂) is basic and will be protonated by the acid to form a water-soluble ammonium salt, leading to dissolution.
- **Base Solubility (5% NaOH):** In a third test tube, add 25 mg of **2-aminophenol** and 0.75 mL of 5% NaOH solution.^[12] Shake vigorously. The hydroxyl group (-OH) is acidic and will be deprotonated by the strong base to form a water-soluble phenoxide salt, resulting in dissolution.
- **Weak Base Solubility (5% NaHCO₃):** In a fourth test tube, add 25 mg of **2-aminophenol** and 0.75 mL of 5% NaHCO₃ solution.^[12] The phenolic hydroxyl group is a weak acid and typically will not react with a weak base like sodium bicarbonate. Observe for any signs of dissolution or gas evolution (which would indicate a stronger acid).

Visualized Experimental Workflow

The following diagram illustrates a logical workflow for determining and analyzing the solubility of an organic compound like **2-aminophenol**.



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Caption: Workflow for solubility determination of **2-aminophenol**.

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